

In-depth Technical Guide: Environmental Fate and Degradation of Diisopropyl Sulfate

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Compound of Interest

Compound Name: Diisopropyl sulfate

Cat. No.: B1214918

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Introduction

Diisopropyl sulfate (DIPS) is a dialkyl sulfate ester that serves as an intermediate in the "strong-acid" process for isopropanol production.[1][2][3] While not a commercial product itself, its potential release into the environment during manufacturing necessitates a thorough understanding of its environmental fate and degradation pathways.[1] This technical guide provides a comprehensive overview of the current knowledge on the abiotic and biotic degradation of **diisopropyl sulfate**, its physicochemical properties, and analytical methodologies for its detection.

Physicochemical Properties

A clear understanding of the physicochemical properties of **diisopropyl sulfate** is fundamental to predicting its behavior and partitioning in the environment.

Table 1: Physicochemical Properties of **Diisopropyl Sulfate**

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ O ₄ S	
Molecular Weight	182.24 g/mol	[4]
CAS Number	2973-10-6	[1]
Appearance	Colorless, oily liquid	[1]
Boiling Point	94 °C at 7 mm Hg; 106 °C at 18 mm Hg (decomposes)	[1]
Melting Point	-19 °C	[2]
Density	1.0941 g/cm ³ at 20 °C	[1]
Water Solubility	0.5% in water	[1]
Vapor Pressure	Data not available	
Henry's Law Constant	Data not available	
Octanol-Water Partition Coefficient (Kow)	Data not available	

Environmental Fate and Degradation

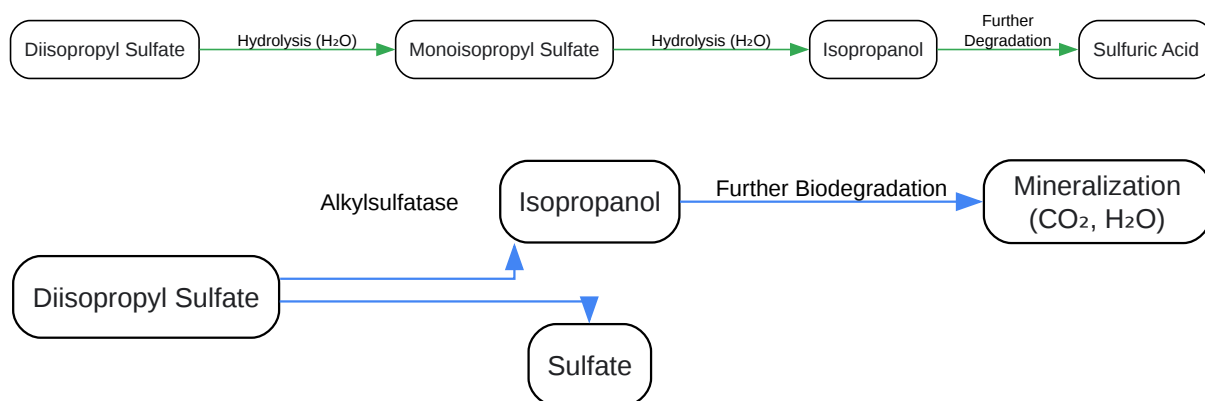
Diisopropyl sulfate is a highly reactive compound that is not expected to persist in the environment.[1] Its degradation is primarily driven by abiotic and biotic processes, with hydrolysis being a key pathway.

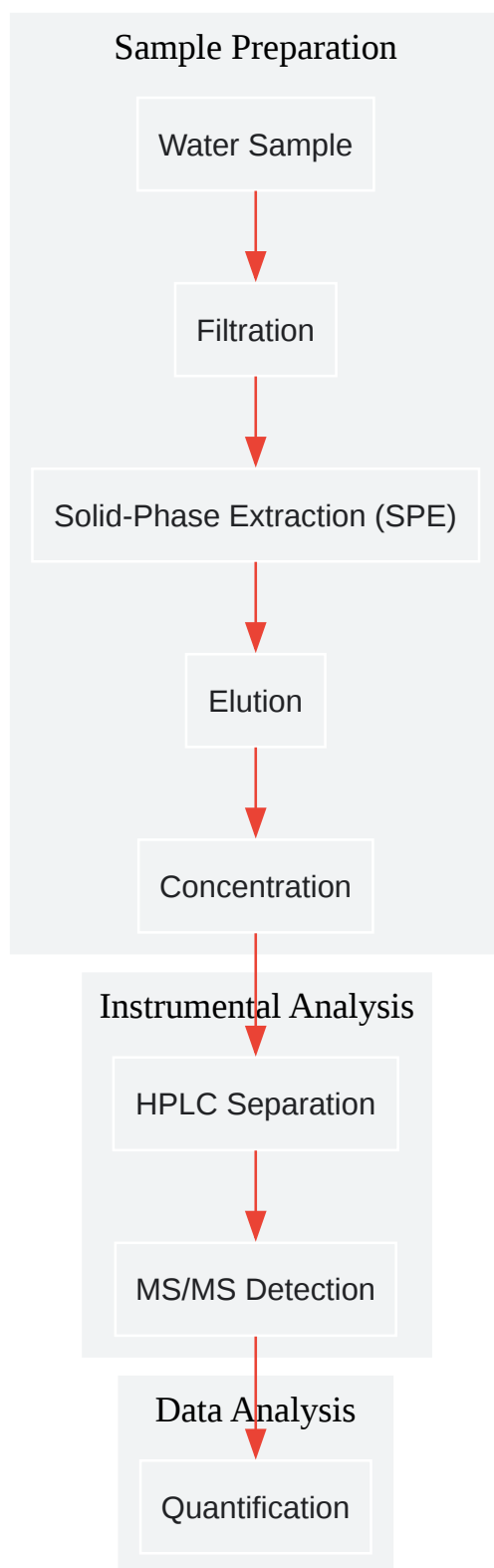
Abiotic Degradation

3.1.1. Hydrolysis

Hydrolysis is a major degradation pathway for **diisopropyl sulfate** in the aquatic environment. It is readily hydrolyzed, particularly in the presence of acidic water, to form monoisopropyl sulfate.[1][5] The presence of more water in the manufacturing process decreases the concentration of **diisopropyl sulfate** due to rapid hydrolysis.[1][5]

Degradation Pathway:





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